

# An In-Depth Technical Guide to 2,3',5'-Trichlorobiphenyl (PCB 26)

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## Compound of Interest

Compound Name: 2,3',5'-Trichlorobiphenyl

CAS No.: 37680-68-5

Cat. No.: B1345120

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This guide provides a comprehensive overview of the physical and chemical properties, synthesis, analytical determination, toxicological profile, and environmental fate of **2,3',5'-trichlorobiphenyl**, also known as PCB 26. This document is intended for researchers, scientists, and drug development professionals who require a detailed understanding of this specific polychlorinated biphenyl (PCB) congener.

## Introduction to Polychlorinated Biphenyls and the Significance of 2,3',5'-Trichlorobiphenyl

Polychlorinated biphenyls (PCBs) are a class of synthetic organic compounds that were widely used in various industrial applications, including as coolants and lubricants in transformers and capacitors, due to their chemical stability and electrical insulating properties.[1] However, their persistence in the environment, ability to bioaccumulate, and toxic effects have led to a global ban on their production.[2] PCBs consist of 209 individual congeners, each with a different number and position of chlorine atoms on the biphenyl skeleton.[3]

**2,3',5'-Trichlorobiphenyl** (PCB 26) is a specific congener that, while not one of the most abundant in commercial PCB mixtures, is environmentally relevant and serves as an important

standard for toxicological and metabolic studies. Understanding its unique properties is crucial for assessing its environmental impact and potential health risks.

## Molecular Structure and Identification

The structure of **2,3',5'-trichlorobiphenyl** consists of a biphenyl backbone with three chlorine atoms substituted at the 2, 3', and 5' positions.

Caption: Molecular structure of **2,3',5'-trichlorobiphenyl** (PCB 26).

## Physical and Chemical Properties

The physicochemical properties of **2,3',5'-trichlorobiphenyl** dictate its environmental behavior and biological interactions. A summary of these properties is presented below.

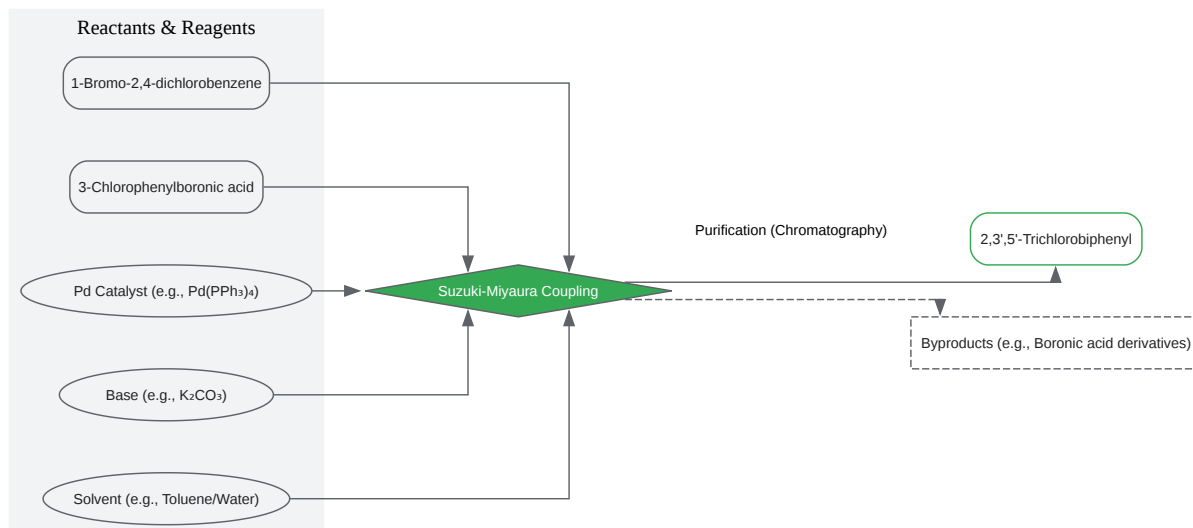
Property	Value	Source(s)
IUPAC Name	1,4-dichloro-2-(3-chlorophenyl)benzene	[3]
CAS Number	38444-81-4	[3]
Molecular Formula	C <sub>12</sub> H <sub>7</sub> Cl <sub>3</sub>	[3]
Molecular Weight	257.54 g/mol	[3]
Melting Point	40.5 °C	[4]
Boiling Point	334.7 °C at 760 mmHg	[4]
Density	1.351 g/cm <sup>3</sup>	[4]
LogP (Octanol-Water Partition Coefficient)	5.8	[3]
Aqueous Solubility	Estimated: ~0.04 mg/L	[5][6]
Appearance	Colorless crystals or solid	[6]

Note on Aqueous Solubility: An exact experimentally determined value for the aqueous solubility of **2,3',5'-trichlorobiphenyl** is not readily available in the literature. However, the

solubility of PCBs is known to be very low and generally decreases with an increasing number of chlorine atoms.[7] Based on data for other trichlorobiphenyl congeners and the established relationship between solubility and molecular structure, the aqueous solubility of PCB 26 is estimated to be in the range of 0.04 mg/L.[5][6] This low water solubility contributes to its strong adsorption to soil and sediment particles.

## Synthesis of 2,3',5'-Trichlorobiphenyl

The synthesis of specific PCB congeners is essential for toxicological studies and for use as analytical standards. The Suzuki-Miyaura cross-coupling reaction is a highly effective method for the synthesis of unsymmetrical biaryls like **2,3',5'-trichlorobiphenyl**, generally offering higher yields and selectivity than older methods like the Ullmann reaction.[8][9]



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Caption: Workflow for the synthesis of **2,3',5'-trichlorobiphenyl** via Suzuki-Miyaura coupling.

## Experimental Protocol: Suzuki-Miyaura Coupling

This protocol is adapted from established procedures for the synthesis of related PCB congeners.<sup>[8][10]</sup>

Materials:

- 1-Bromo-2,4-dichlorobenzene
- 3-Chlorophenylboronic acid
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh<sub>3</sub>)<sub>4</sub>]
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Toluene
- Ethanol
- Water (degassed)
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Silica gel for column chromatography

Procedure:

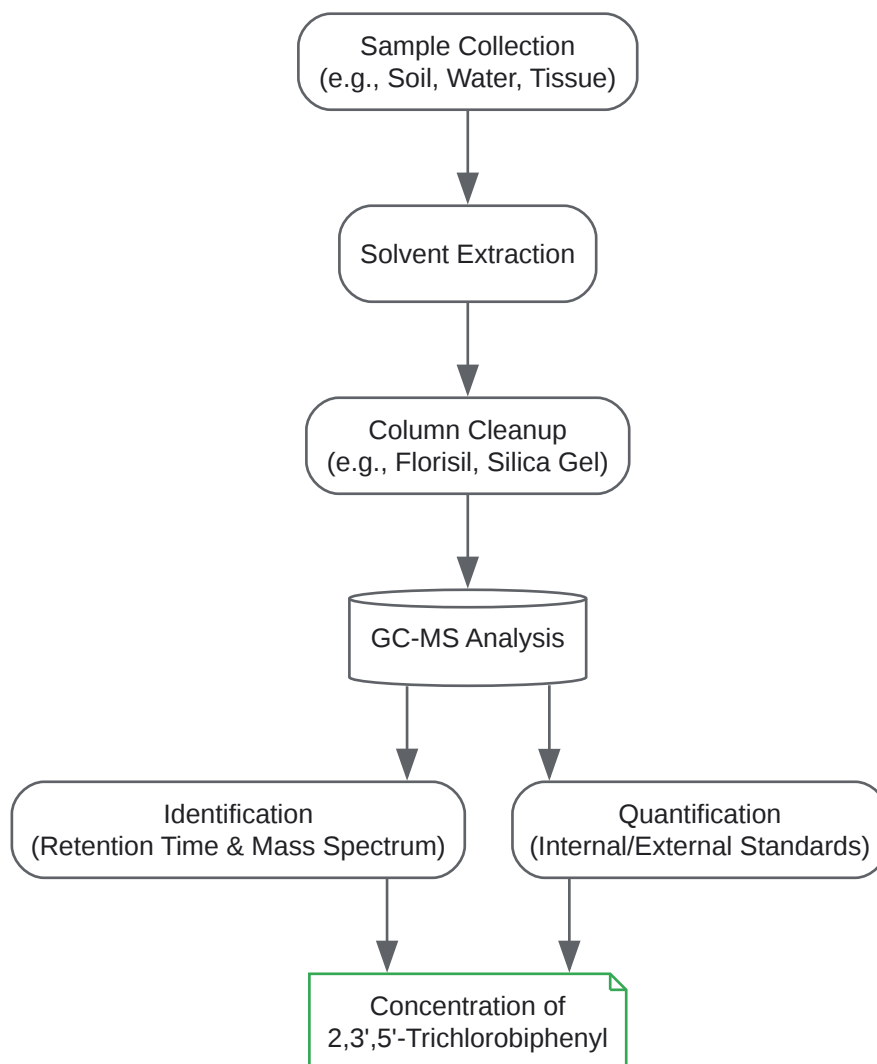
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 1-bromo-2,4-dichlorobenzene (1 equivalent), 3-chlorophenylboronic acid (1.2 equivalents), and potassium carbonate (2 equivalents).
- **Solvent Addition:** Add a 3:1 mixture of toluene and degassed water to the flask.

- Catalyst Addition: Add tetrakis(triphenylphosphine)palladium(0) (0.05 equivalents) to the reaction mixture.
- Reaction: Heat the mixture to reflux (approximately 85-90 °C) with vigorous stirring under an inert atmosphere (e.g., nitrogen or argon) for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Dilute with ethyl acetate and transfer to a separatory funnel.
- Extraction: Wash the organic layer sequentially with water and then with brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Filter off the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane in dichloromethane) to obtain pure **2,3',5'-trichlorobiphenyl**.

## Analytical Determination

Gas chromatography coupled with mass spectrometry (GC-MS) is the standard method for the identification and quantification of PCBs in various environmental and biological matrices.<sup>[11]</sup>

<sup>[12]</sup>



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Caption: General analytical workflow for the determination of **2,3',5'-trichlorobiphenyl**.

## Experimental Protocol: GC-MS Analysis

This protocol outlines the general steps for the analysis of **2,3',5'-trichlorobiphenyl** in an environmental sample.

Materials:

- Sample (e.g., soil, sediment, water)
- Internal standard (e.g., a <sup>13</sup>C-labeled PCB congener)

- Solvents for extraction (e.g., hexane, dichloromethane)
- Anhydrous sodium sulfate
- Florisil or silica gel for cleanup
- Gas chromatograph-mass spectrometer (GC-MS) system with a suitable capillary column (e.g., DB-5ms)

#### Procedure:

- Sample Preparation:
  - Soil/Sediment: A known weight of the dried sample is mixed with anhydrous sodium sulfate and extracted using a suitable technique such as Soxhlet extraction or accelerated solvent extraction with a hexane/acetone mixture.
  - Water: A known volume of the water sample is extracted with a non-polar solvent like dichloromethane or hexane using a separatory funnel.
- Internal Standard Spiking: An internal standard is added to the sample before extraction to correct for losses during sample preparation and analysis.
- Cleanup: The extract is concentrated and passed through a column containing Florisil or silica gel to remove interfering compounds.
- GC-MS Analysis:
  - Injection: A small volume of the cleaned-up extract is injected into the GC-MS system.
  - Separation: The different PCB congeners are separated based on their boiling points and interaction with the stationary phase of the GC column.
  - Detection: As the separated compounds elute from the GC column, they enter the mass spectrometer, where they are ionized and fragmented. The mass-to-charge ratio of the resulting ions is measured.
- Identification and Quantification:

- Identification: **2,3',5'-Trichlorobiphenyl** is identified by its characteristic retention time and mass spectrum (prominent ions at m/z 256, 258, and 186).[3]
- Quantification: The concentration of **2,3',5'-trichlorobiphenyl** is determined by comparing its peak area to that of the internal standard and a calibration curve generated from standards of known concentrations.

## Toxicological Profile

PCBs are known to be toxic to humans and wildlife, with effects on the endocrine, nervous, and immune systems.[13] The toxicity of individual PCB congeners can vary significantly. While specific toxicological data for **2,3',5'-trichlorobiphenyl** is limited, it is classified as a polychlorinated biphenyl and is therefore considered to have potential for adverse health effects.[13] In humans, PCB exposure has been linked to various health issues, including skin conditions like chloracne, and is associated with an increased risk of certain cancers.[2] The National Toxicology Program considers PCBs to be "reasonably anticipated to be human carcinogens".[13]

## Environmental Fate and Transport

The environmental fate of **2,3',5'-trichlorobiphenyl** is governed by its physical and chemical properties, particularly its low aqueous solubility and high octanol-water partition coefficient.[14]

- Persistence: Like other PCBs, **2,3',5'-trichlorobiphenyl** is resistant to degradation in the environment.[15]
- Transport: Due to its semi-volatile nature, it can undergo long-range atmospheric transport and be deposited in remote areas.[16] In aquatic systems, it strongly adsorbs to sediments and suspended organic matter.
- Bioaccumulation: Its high lipophilicity (fat-loving nature) leads to its accumulation in the fatty tissues of organisms, resulting in biomagnification up the food chain.[4]
- Degradation: While resistant to degradation, some microbial dechlorination of higher chlorinated biphenyls can lead to the formation of trichlorobiphenyls under anaerobic conditions.[15] Photodegradation can also occur in the presence of dissolved organic matter in aquatic environments.

## Conclusion

**2,3',5'-Trichlorobiphenyl** is a significant PCB congener for scientific research due to its presence in the environment and its utility as an analytical standard. This guide has provided a detailed overview of its fundamental properties, synthesis, and analytical determination, as well as its toxicological and environmental implications. A thorough understanding of these aspects is crucial for the continued assessment of the risks posed by PCBs and for the development of effective remediation strategies.

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